

# Application Notes: *Treponema pallidum* Hemagglutination Assay (TPhA) in Blood Donor Screening

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## Compound of Interest

Compound Name: TPh A

Cat. No.: B15561794

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## Introduction

Syphilis, a sexually transmitted infection caused by the spirochete *Treponema pallidum*, remains a significant concern for blood safety.[1][2] Transmission through infected blood, although rare, is a potential risk.[3] Therefore, mandatory screening of all blood donations for syphilis is a critical regulatory requirement to prevent transfusion-transmitted infections.[4][5] Serological tests for syphilis are categorized into two main types: non-treponemal tests (e.g., RPR and VDRL) that detect non-specific cardiolipin antibodies, and treponemal tests that detect antibodies specific to *T. pallidum* antigens.[4][6][7]

The *Treponema pallidum* Hemagglutination Assay (TPhA) is a highly specific and sensitive treponemal test.[6][8] It is widely used in blood donor screening, often as a confirmatory test following a reactive non-treponemal test or, increasingly, as a primary screening tool in automated systems due to its objectivity and suitability for high-throughput screening.[4][6] These notes provide a detailed overview of the TPhA methodology and its application in ensuring the safety of the blood supply.

## Principle of the TPhA Test

The TPhA test is an indirect hemagglutination assay.[9] The core principle is based on the agglutination (clumping) of red blood cells that have been sensitized with antigenic components of *T. pallidum*. [1][6][10] When a serum or plasma sample containing specific antibodies against

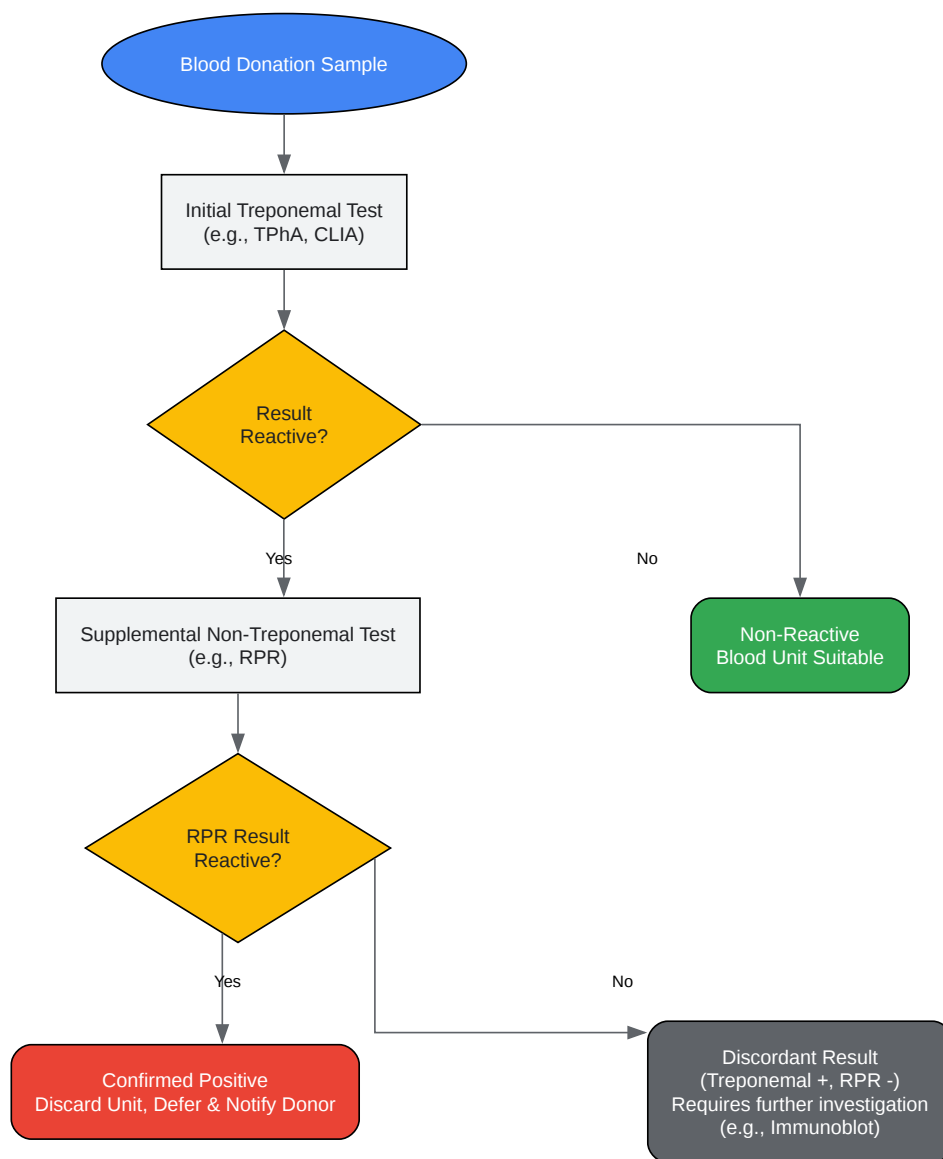
*T. pallidum* is mixed with these sensitized cells, the antibodies bind to the antigens on adjacent red blood cells, forming a lattice structure. This cross-linking results in a visible agglutination pattern, typically a uniform mat covering the bottom of a microplate well, indicating a reactive result.<sup>[1][6]</sup> In the absence of specific antibodies, the red blood cells settle to the bottom of the well, forming a compact, distinct button, which indicates a non-reactive result.<sup>[10]</sup>

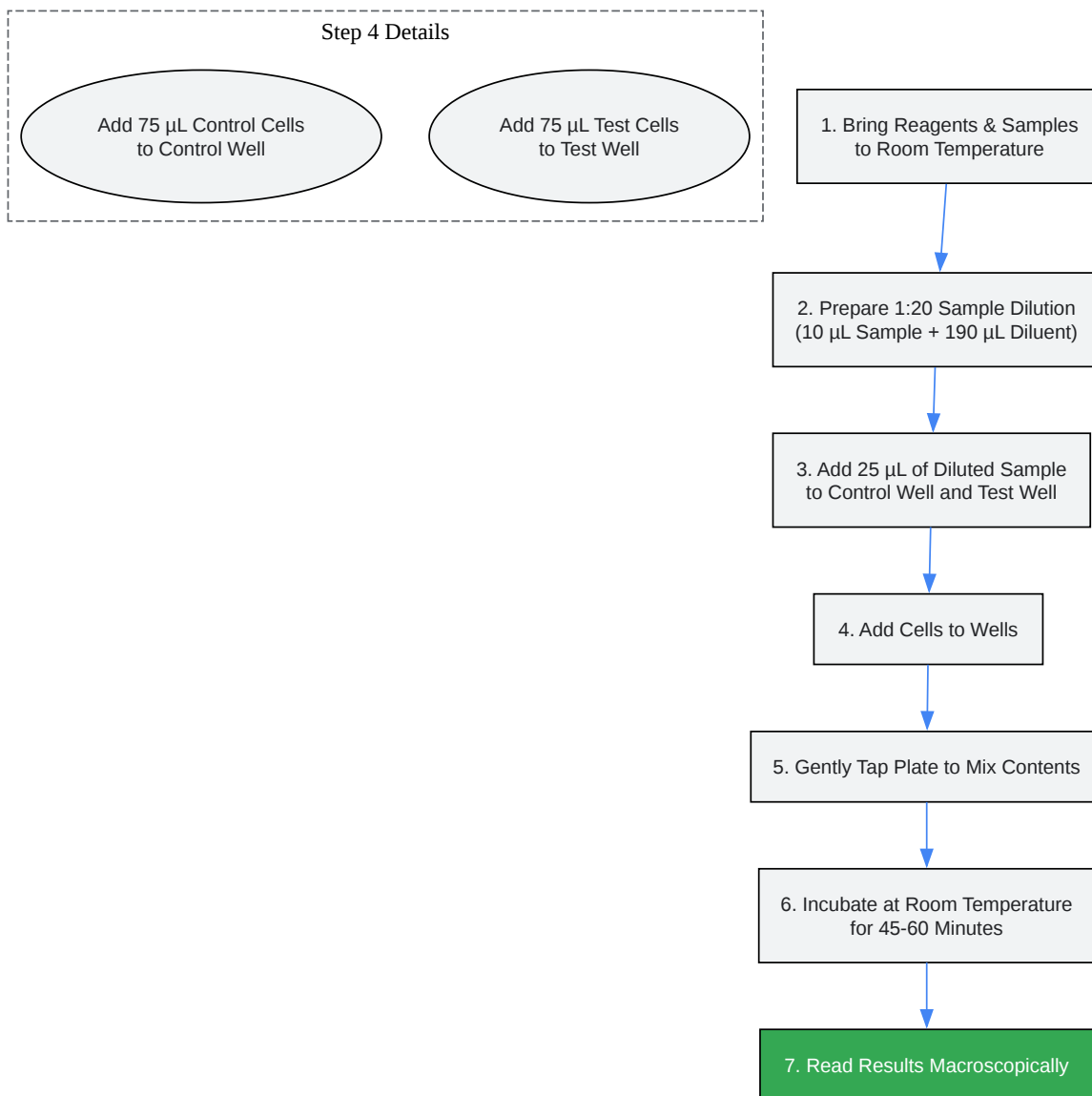
## Application in Blood Donor Screening Algorithms

The role of TPhA in blood donor screening is primarily defined by its position in the testing algorithm. Historically, a "traditional algorithm" was used, starting with a non-treponemal test like RPR, with reactive results confirmed by a treponemal test such as TPhA.<sup>[4]</sup>

However, many blood centers have adopted a "reverse algorithm," which begins with an automated treponemal test like a chemiluminescence immunoassay (CLIA) or TPhA.<sup>[4]</sup> This approach is favored for its high sensitivity and suitability for automation.

Below is a diagram illustrating a common reverse screening algorithm incorporating a treponemal test.





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